

In-Depth Technical Guide to Levinoid C: A Novel Neuroprotective Sesquiterpenoid

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Compound of Interest

Compound Name: *Levinoid C*

Cat. No.: *B12364098*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of **Levinoid C**, a recently discovered α -amorphenone-type sesquiterpenoid. The compound was identified through genome mining of *Streptomyces levis* and has demonstrated potential as a neuroprotective agent. All data presented herein is derived from the primary scientific literature.

Physical and Chemical Properties of Levinoid C

Levinoid C is described as a colorless oil. While a comprehensive set of experimentally determined physical properties is not yet available in the public domain, the following chemical data has been reported:

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ O ₃	--INVALID-LINK--
Molecular Weight	252.35 g/mol	--INVALID-LINK--
Appearance	Colorless oil	--INVALID-LINK--
Biological Activity	Neuroprotective	--INVALID-LINK--
EC ₅₀	21 µM	--INVALID-LINK--

Experimental Protocols

The following protocols are summarized from the methodologies reported in the primary literature for the isolation, characterization, and biological evaluation of **Levinoid C**.

Isolation and Purification

- Fermentation: The *Streptomyces levis* MCCC1A01616 strain harboring the Levinoid biosynthetic gene cluster was cultured in a fermentation medium.
- Extraction: The culture broth was extracted with ethyl acetate.
- Chromatography: The crude extract was subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative reverse-phase high-performance liquid chromatography (HPLC) to yield pure **Levinoid C**.

Structural Elucidation

The structure and absolute configuration of **Levinoid C** were determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC, NOESY) NMR spectra were acquired to determine the planar structure and relative stereochemistry.
- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): This was used to determine the molecular formula of the compound.

- Electronic Circular Dichroism (ECD) Spectroscopy: ECD calculations were performed and compared with experimental data to establish the absolute configuration of the stereocenters.
- DP4+ Analysis: NMR chemical shift calculations were performed using the DP4+ probability method to further confirm the stereochemical assignment.

Neuroprotective Activity Assay

The neuroprotective effect of **Levinoid C** was evaluated using a glutamate-induced excitotoxicity model in PC12 cells.

- Cell Culture: PC12 cells were cultured under standard conditions.
- Compound Treatment: Cells were pre-treated with varying concentrations of **Levinoid C** for a specified period.
- Glutamate Insult: Glutamate was added to the cell culture medium to induce excitotoxicity.
- Viability Assessment: Cell viability was measured using a standard assay (e.g., MTT assay) to determine the protective effect of **Levinoid C**.
- Data Analysis: The half-maximal effective concentration (EC₅₀) was calculated to quantify the neuroprotective potency of the compound.

Visualizations

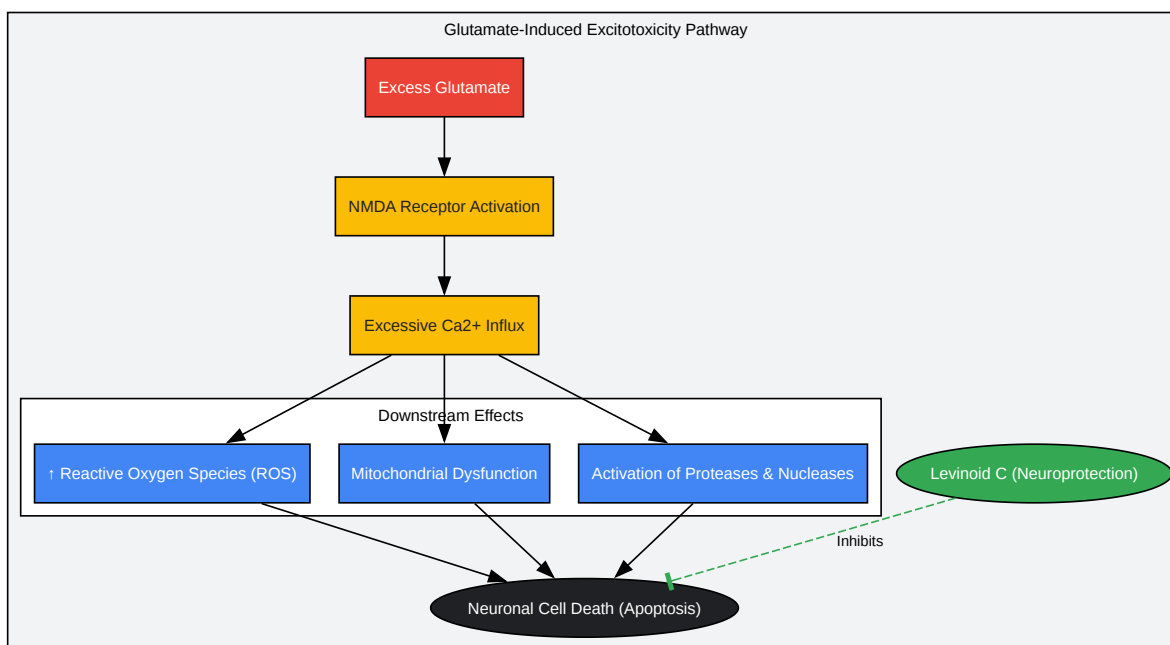
Experimental Workflow for Levinoid C Discovery and Characterization



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Caption: Workflow for the discovery and characterization of **Levinoid C**.

Signaling Pathway of Glutamate-Induced Excitotoxicity



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Caption: Simplified signaling pathway of glutamate-induced excitotoxicity.

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